

Buquinolate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Buquinolate

Cat. No.: B1668063

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Abstract

Buquinolate, a quinoline derivative, is a synthetic coccidiostat utilized in the poultry industry to control coccidiosis, a parasitic disease caused by protozoa of the genus *Eimeria*. This document provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activity of **buquinolate**. Detailed experimental protocols for the evaluation of its anticoccidial efficacy are also presented, along with a summary of its known mechanism of action. This guide is intended for researchers, scientists, and professionals involved in drug development and veterinary medicine.

Chemical Structure and Properties

Buquinolate is chemically known as 4-Hydroxy-6,7-bis(2-methylpropoxy)-3-quinolinecarboxylic acid ethyl ester.^[1] Its structure is characterized by a 4-hydroxyquinoline-3-carboxylic acid core, substituted with two isobutoxy groups at the 6 and 7 positions and an ethyl ester at the 3 position.

The key physicochemical properties of **buquinolate** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Chemical Formula	C ₂₀ H ₂₇ NO ₅	[2][3]
Molecular Weight	361.43 g/mol	[1][2]
CAS Number	5486-03-3	[1][3]
IUPAC Name	4-Hydroxy-6,7-bis(2-methylpropoxy)-3-quinolinecarboxylic acid ethyl ester	[3]
Synonyms	Ethyl 4-hydroxy-6,7-diisobutoxy-3-quinolinecarboxylate, Bonaid	[1][4]
Melting Point	288-291 °C	[1]
Appearance	Crystalline solid	[1]
Solubility	Low solubility in water.	[4]
SMILES	<chem>CCOC(=O)C1=CNC2=CC(OC(C)C)=C(OCC(C)C)=C=C2C1=O</chem>	[2]
InChI Key	LVVXOXRUTDAKFE-UHFFFAOYSA-N	[3]

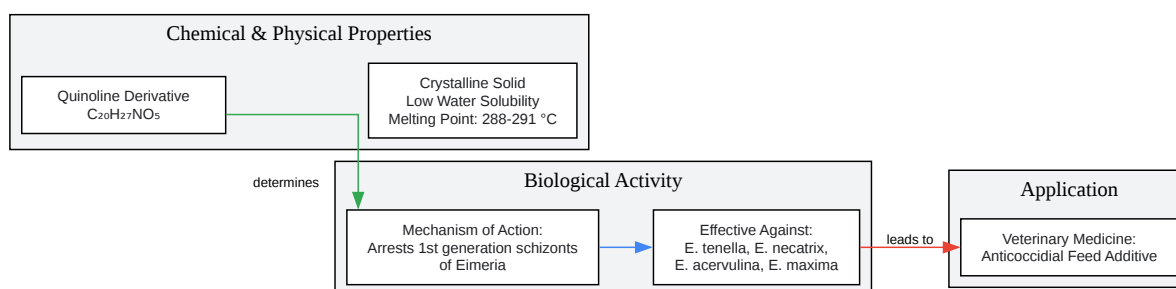
Mechanism of Action and Biological Activity

Buquinolate's primary biological activity is its role as a coccidiostat, where it is effective against several species of *Eimeria* that infect poultry, including *E. tenella*, *E. necatrix*, *E. acervulina*, and *E. maxima*.[\[4\]](#)

The mechanism of action of **buquinolate** and other quinolone anticoccidials involves the disruption of the parasite's life cycle.[\[5\]](#) Specifically, **buquinolate** is known to arrest the development of the coccidial life cycle at the first-generation schizont stage.[\[4\]](#) This early intervention prevents the parasite from proliferating within the host's intestinal cells, thereby mitigating the clinical signs of coccidiosis. While the precise molecular target of quinolones in

Eimeria is not fully elucidated, it is understood that they interfere with the parasite's metabolic pathways.

The following diagram illustrates the logical relationship between **buquinolate**'s properties and its application.



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***Buquinolate**'s core properties and its primary application.*

Experimental Protocols

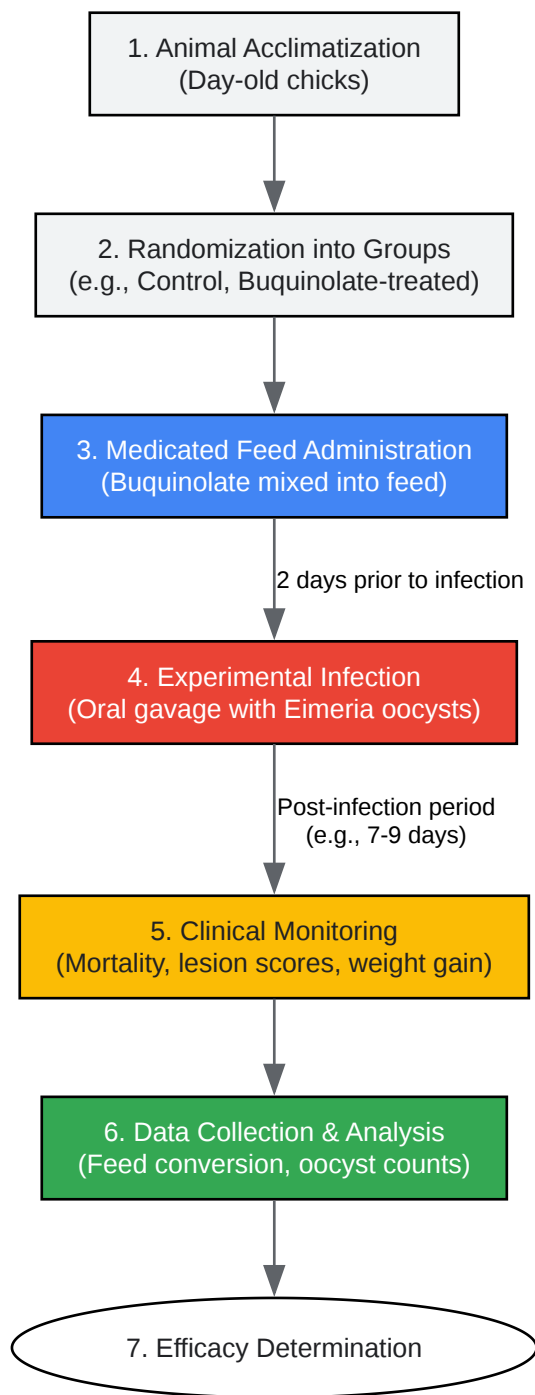
Synthesis of Buquinolate

The synthesis of **buquinolate**, ethyl 4-hydroxy-6,7-diisobutoxy-3-quinolinecarboxylate, is described in the patent literature (BE 659237 and its corresponding US patent 3267106). A general synthetic approach for quinoline-3-carboxylate derivatives involves the Gould-Jacobs reaction. While the specific details from the patent are not fully enumerated here, a representative synthetic scheme would likely involve the reaction of an appropriately substituted aniline with diethyl ethoxymethylenemalonate, followed by cyclization at high temperature, and subsequent alkylation to introduce the isobutoxy groups.

In Vivo Evaluation of Anticoccidial Efficacy in Chickens

The following protocol outlines a typical experimental workflow for assessing the efficacy of **buquinolate** against Eimeria infections in broiler chickens. This is a critical experiment for drug

development and registration.



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Workflow for in vivo anticoccidial efficacy testing.

Methodology:

- **Animal Acclimatization:** Day-old broiler chicks are obtained from a commercial hatchery and acclimated for a period of approximately 14 days. They are housed in a controlled environment with ad libitum access to non-medicated feed and water.
- **Randomization:** Chicks are weighed and randomly allocated to different experimental groups, typically including a non-infected, non-medicated control; an infected, non-medicated control; and one or more infected groups receiving feed containing different concentrations of **buquinolate**.
- **Medicated Feed Administration:** The experimental diets are prepared by incorporating **buquinolate** at the desired concentrations. Medicated feed is provided to the respective treatment groups for a specified period, often starting two days before experimental infection.
- **Experimental Infection:** Each chick in the infected groups is orally inoculated with a standardized dose of sporulated *Eimeria* oocysts of the target species.
- **Clinical Monitoring and Data Collection:** For a period of 7-9 days post-infection, the birds are monitored daily for clinical signs of coccidiosis and mortality. Key parameters measured include:
 - **Weight Gain:** Individual bird weights are recorded at the beginning and end of the experimental period.
 - **Feed Conversion Ratio (FCR):** Calculated as the total feed consumed divided by the total weight gain.
 - **Lesion Scoring:** On a specific day post-infection (e.g., day 5 or 6), a subset of birds from each group is euthanized, and the intestinal lesions are scored based on a standardized scale (e.g., 0 to 4).
 - **Oocyst Counts:** Fecal samples are collected over a defined period, and the number of oocysts per gram of feces is determined using a McMaster chamber.
- **Efficacy Determination:** The anticoccidial efficacy of **buquinolate** is determined by comparing the performance parameters (weight gain, FCR, lesion scores, oocyst counts) of the treated groups with the infected, non-medicated control group.

Safety and Regulatory Information

Buquinolate is approved as a feed additive for broiler chickens to aid in the prevention of coccidiosis.[4] Regulatory agencies establish maximum residue limits (MRLs) for veterinary drugs in food products. For **buquinolate**, there is a zero tolerance for residues in eggs and edible tissues of chickens, with the exception of a tolerance of 0.2 ppm in the liver.[4] A withdrawal period is typically required before the birds can be slaughtered for human consumption.[4] It is important to note that **buquinolate** is not intended for use in laying hens.[4]

Conclusion

Buquinolate remains a significant tool in the management of coccidiosis in the poultry industry. Its well-defined chemical structure and established anticoccidial activity against key Eimeria species have made it a valuable feed additive. This technical guide provides a foundational understanding of **buquinolate** for researchers and professionals in the field, summarizing its chemical and biological properties and outlining the experimental protocols used to validate its efficacy. Further research into the precise molecular mechanisms of quinolone anticoccidials could open avenues for the development of new and even more effective coccidiostats.

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